

A Researcher's Guide to Certified Reference Materials for Imidaclothiz Analysis

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Compound of Interest

Compound Name: *Imidaclothiz-d4*

Cat. No.: *B15561369*

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For researchers, scientists, and professionals in drug development, the accuracy and reliability of analytical measurements are paramount. In the analysis of the neonicotinoid insecticide Imidaclothiz, the use of Certified Reference Materials (CRMs) is fundamental to ensuring the quality and validity of experimental data. This guide provides a comparative overview of commercially available Imidaclothiz CRMs, a detailed experimental protocol for its quantitative analysis, and a visualization of its mode of action.

Comparison of Commercially Available Imidaclothiz Certified Reference Materials

Choosing the right CRM is a critical first step in any analytical workflow. The following table summarizes the offerings from several prominent suppliers. While direct comparisons of purity and uncertainty are often found within the Certificate of Analysis (CoA), which may require direct inquiry with the supplier, this table provides key information to guide your selection.

Supplier	Product Identifier	Format	Purity / Concentration	Certification / Notes
AccuStandard	P-1313S-CN	100 µg/mL in Acetonitrile	100 µg/mL	Certified Reference Material (17034 Class)[1]
LGC Standards	TRC-I275000	Neat Solid	>95% (HPLC)	Certificate of Analysis available[2]
MedchemExpress	HY-W338247R	Standard	Not specified	Intended for research and analytical applications[3]
CRM LABSTANDARD	AST2AQ3L3537	Solution in DMSO	100.00 mg/l or 1000.00 mg/l	Analytical Standard Solution, CoA available[4]
Santa Cruz Biotechnology	sc-488080	Not specified	Not specified	Certificate of Analysis available[5]
CATO	CCPD102491	2.5mg	Not specified	ISO 17034 accredited producer, CoA available[6]
Dr. Ehrenstorfer	DRE-C14283850	25mg	Not specified	Produced under ISO/IEC 17025 and ISO 17034, CoA available[7]

Experimental Protocol: Quantitative Analysis of Imidaclothiz by High-Performance Liquid

Chromatography with UV Detection (HPLC-UV)

This protocol is based on established methods for the analysis of Imidaclothiz and other neonicotinoid residues in various matrices.[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)

Principle

This method describes the quantitative determination of Imidaclothiz using reversed-phase high-performance liquid chromatography (HPLC) with ultraviolet (UV) detection. The separation is achieved on a C18 column with an isocratic mobile phase, and the concentration of Imidaclothiz is determined by comparing the peak area of the sample to that of a certified reference standard.

Materials and Reagents

- Imidaclothiz Certified Reference Material
- Acetonitrile (HPLC grade)
- Water (HPLC grade or ultrapure)
- Methanol (HPLC grade)
- Formic acid (optional, for mobile phase modification)
- Filters for sample and mobile phase filtration (e.g., 0.45 µm)

Instrumentation

- High-Performance Liquid Chromatography (HPLC) system equipped with:
 - Degasser
 - Pump capable of delivering a constant flow rate
 - Autosampler
 - Column oven

- UV-Vis detector
- Analytical balance
- Volumetric flasks and pipettes
- Ultrasonic bath
- Vortex mixer

Standard Preparation

- Primary Stock Standard Solution (e.g., 1000 µg/mL): Accurately weigh a known amount of the Imidaclothiz CRM neat solid and dissolve it in a suitable solvent (e.g., acetonitrile) in a volumetric flask to obtain a final concentration of 1000 µg/mL.
- Working Standard Solutions: Prepare a series of working standard solutions by serial dilution of the primary stock standard solution with the mobile phase to cover the expected concentration range of the samples (e.g., 0.1, 0.5, 1.0, 5.0, and 10.0 µg/mL).

Sample Preparation (Example: Vegetable Matrix)

- Extraction: Homogenize a representative sample of the vegetable matrix. Weigh 10 g of the homogenized sample into a centrifuge tube. Add 20 mL of acetonitrile and vortex vigorously for 1-2 minutes.
- Salting Out (QuEChERS approach): Add an appropriate salt mixture (e.g., magnesium sulfate and sodium chloride) to induce phase separation. Vortex again and centrifuge at a high speed (e.g., 4000 rpm) for 5 minutes.
- Dispersive Solid-Phase Extraction (d-SPE) Cleanup: Take an aliquot of the supernatant (acetonitrile layer) and transfer it to a d-SPE tube containing a suitable sorbent (e.g., PSA and C18) to remove interfering matrix components. Vortex and centrifuge.
- Final Solution: Filter the supernatant through a 0.45 µm syringe filter into an HPLC vial for analysis.

Chromatographic Conditions

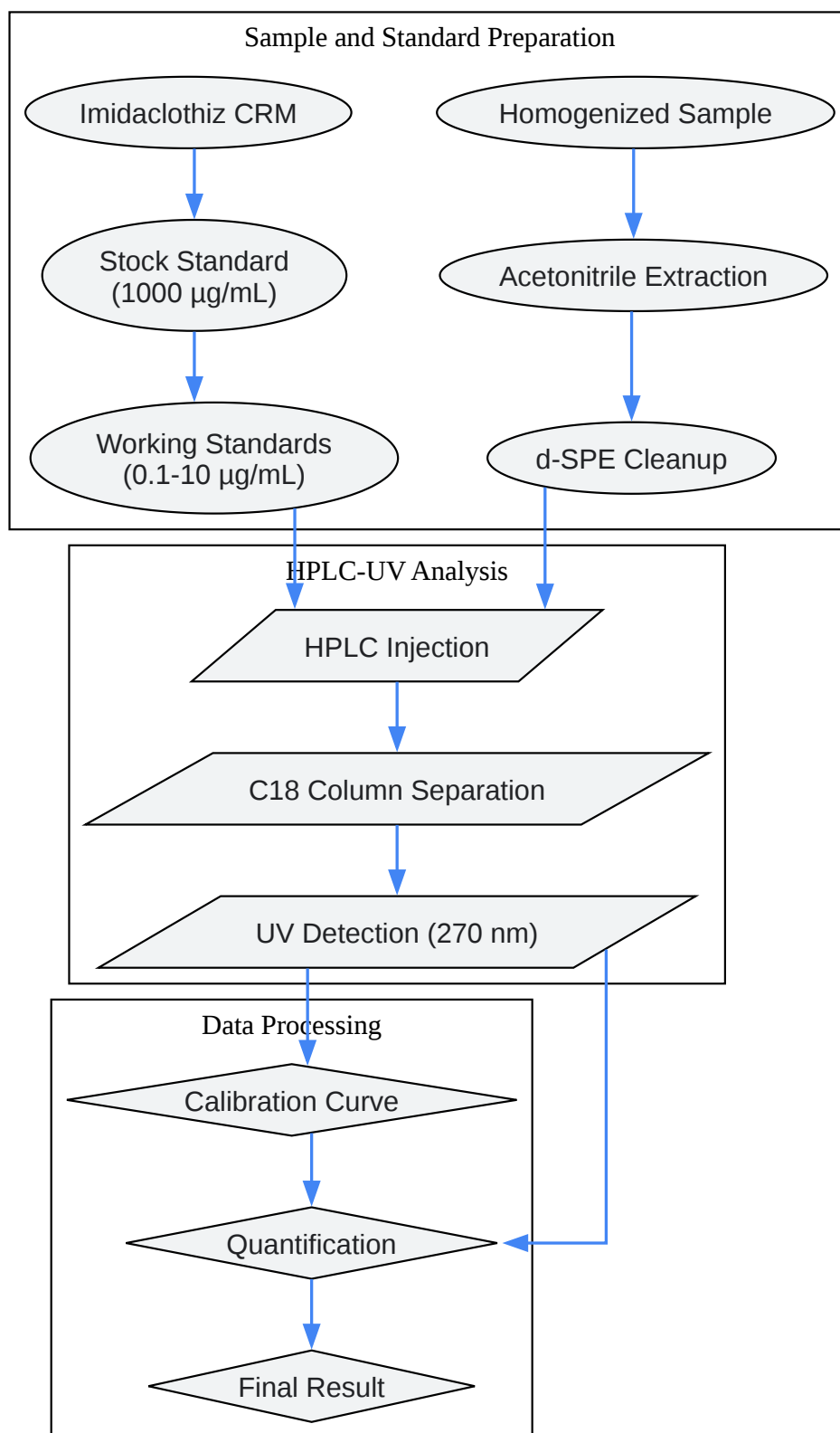
- Column: C18 reversed-phase column (e.g., 250 mm x 4.6 mm, 5 μ m particle size)
- Mobile Phase: Isocratic mixture of acetonitrile and water (e.g., 70:30 v/v). The exact ratio may need to be optimized based on the specific column and system.
- Flow Rate: 1.0 mL/min
- Column Temperature: 30 °C
- Injection Volume: 20 μ L
- UV Detection Wavelength: 270 nm^[9]
- Run Time: Sufficient to allow for the elution of the Imidaclothiz peak and any late-eluting components.

Data Analysis

- Calibration Curve: Inject the working standard solutions and construct a calibration curve by plotting the peak area versus the concentration of Imidaclothiz.
- Quantification: Inject the prepared sample solutions. Determine the concentration of Imidaclothiz in the samples by comparing their peak areas to the calibration curve.
- Reporting: Report the final concentration of Imidaclothiz in the original sample, taking into account the initial sample weight and any dilution factors.

Visualizing the Process and Mechanism

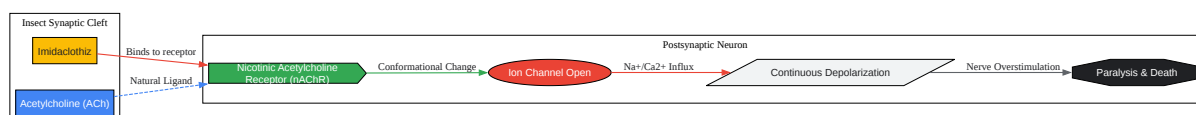
To better understand the analytical workflow and the biological action of Imidaclothiz, the following diagrams have been generated using the Graphviz DOT language.



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Experimental Workflow for Imidaclothiz Analysis

Imidaclothiz, like other neonicotinoid insecticides, exerts its toxic effect by targeting the central nervous system of insects.[3][13][14] It acts as an agonist of the nicotinic acetylcholine receptors (nAChRs), leading to overstimulation of the nerve cells, paralysis, and ultimately, death of the insect.



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Mode of Action of Imidaclothiz on Insect nAChRs

Conclusion

The selection of a suitable Certified Reference Material is a foundational element for accurate and reproducible analysis of Imidaclothiz. This guide provides a starting point for comparing available CRMs and a detailed protocol for their application in a common analytical technique. By understanding both the practical aspects of the analysis and the underlying biological mechanism of the compound, researchers can ensure the integrity of their findings and contribute to the development of safe and effective agricultural and pharmaceutical products. It is always recommended to consult the Certificate of Analysis provided by the supplier for detailed information on purity, uncertainty, and storage conditions.

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